

Overview of Lucid-MS (Lucid-21-302)

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Compound Focus: Lucidal

CAS No.: 252351-96-5

Cat. No.: S3323367

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Lucid-MS is an investigational oral therapy for Multiple Sclerosis (MS) developed by Quantum Biopharma [1]. It represents a novel approach to treatment, as summarized in the table below.

Feature	Description of Lucid-MS
Drug Name	Lucid-MS (also known as Lucid-21-302) [1]
Developer	Quantum Biopharma [1]
Therapeutic Area	Multiple Sclerosis (MS) [1]
Mechanism of Action	First-in-class, non-immunomodulatory, neuroprotective compound . It blocks overactive peptidyl arginine deiminases enzymes to prevent demyelination (damage to the nerve sheath) and promote remyelination (repair) [1] [2].
Current Stage	Phase 1 clinical trial completed in healthy volunteers (as of August 2025). Preparing for Phase 2 trials in MS patients [1] [2] [3].
Available Data	Safety only. The drug was found to be safe and well-tolerated in healthy adults. Efficacy data in patients is not yet available [1] [3].

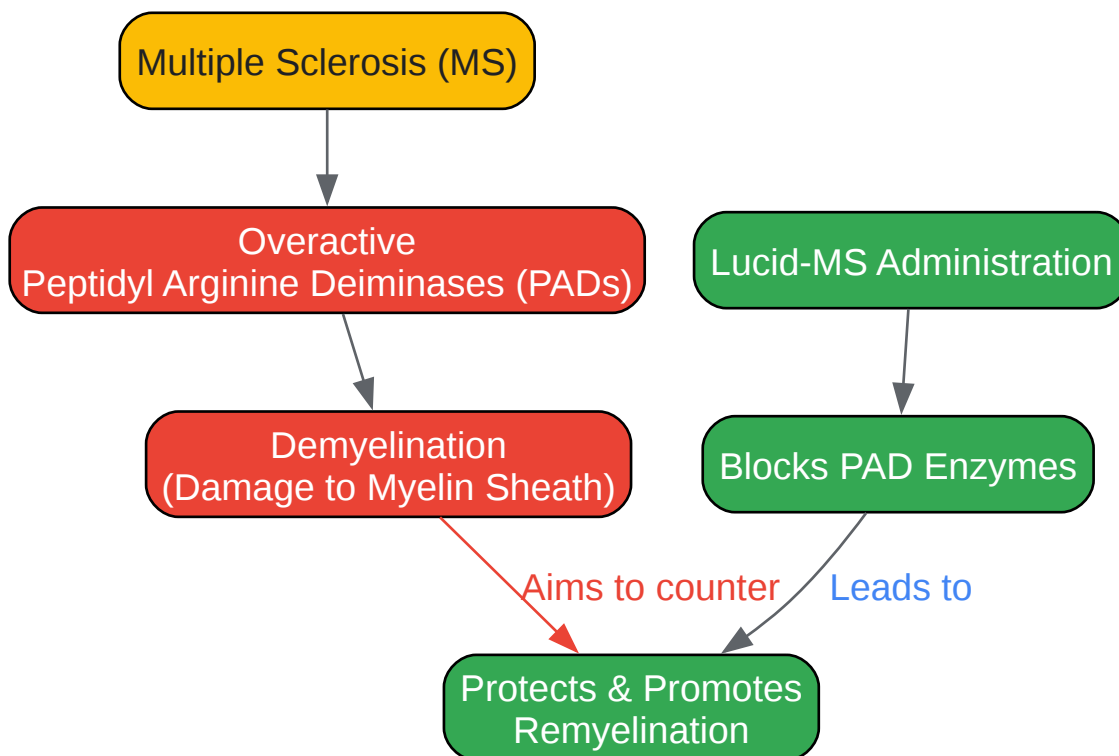
Current Status and Data Availability

A key point to note is that Lucid-MS is at an early stage of clinical development. The recently completed Phase 1 trial was conducted in **healthy volunteers** and was designed primarily to assess safety and tolerability [2] [3]. While the results are promising, they do not provide any information on how well the drug treats MS symptoms or slows disease progression.

- **Efficacy Trials Pending:** The critical Phase 2 trials, which will evaluate the drug's efficacy in patients with MS, are in the planning stages. Quantum Biopharma expects to file an application with the U.S. FDA by the end of 2025 to begin these studies [1].
- **No Comparative Data:** Since efficacy has not been studied, there are no direct comparisons with existing MS treatments. Its unique, non-immune suppressing mechanism also makes it difficult to compare directly with most current immunomodulatory therapies [1].

Proposed Mechanism of Action Workflow

The following diagram illustrates the proposed neuroprotective mechanism of Lucid-MS, based on early research. Note that this mechanism is yet to be confirmed as effective in human patients.



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The diagram above shows the proposed pathway through which Lucid-MS is designed to work. Unlike conventional MS treatments that suppress the immune system, Lucid-MS aims to directly protect the nervous system by targeting the demyelination process itself [1] [2].

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References

1. Daily doses of Lucid-MS found safe in healthy adults ... [multiplesclerosisnewstoday.com]
2. Quantum BioPharma's Lucid-MS Passes Phase 1 Safety ... [pharmanow.live]
3. Lucid-21-302 Phase 1 Trial Complete: Quantum ... [clinicaltrialvanguard.com]

To cite this document: Smolecule. [Overview of Lucid-MS (Lucid-21-302)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3323367#lucidal-efficacy-comparison>]

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